

Core Effects of PIKfyve Inhibition on Cellular Lipid Levels

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Compound Focus: PIKfyve-IN-2

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Affected Lipid	Effect of PIKfyve Inhibition	Primary Role of PIKfyve	Key Supporting Evidence
PI(3,5)P₂ (Phosphatidylinositol 3,5-bisphosphate)	Decreased [1] [2] [3]	PIKfyve is the sole kinase that synthesizes PI(3,5)P ₂ from PI(3)P [1] [3].	Knock-down or inhibition of PIKfyve results in loss of PI(3,5)P ₂ [1].
PI(5)P (Phosphatidylinositol 5-phosphate)	Decreased [1]	PIKfyve is responsible for virtually the entire cellular pool of PI(5)P [1].	PI(5)P is generated from PI(3,5)P ₂ via 3-phosphatase activity; PIKfyve inhibition depletes its precursor [1].

The following diagram illustrates this core catalytic function of PIKfyve and the established downstream consequences of its inhibition on cellular organelles.

> The PIKfyve complex synthesizes PI(3,5)P₂, and its inhibition leads to characteristic enlarged endolysosomal organelles.

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References

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